

Mivorilaner: Investigational Status and Application in Veterinary Medicine

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Compound of Interest

Compound Name: Mivorilaner

Cat. No.: B12429103

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Initial searches for clinical trials of **mivorilaner** for the treatment of solid tumors in humans have not yielded any registered studies or publicly available protocols. The available information indicates that **mivorilaner** is primarily investigated as an antiparasitic agent for veterinary use.

A search for "**mivorilaner**" in scientific and regulatory databases reveals its classification as an antineoplastic agent by chemical suppliers[1][2]. However, a key document from the World Health Organization (WHO) concerning International Nonproprietary Names (INN) for Pharmaceutical Substances explicitly categorizes **mivorilaner** for "veterinary use" as an "antiparasitic"[3][4]. This suggests that the primary development and intended application of this compound are not in human oncology.

Further investigation on PubChem, a database of chemical molecules, lists **mivorilaner** (also identified as LY-3116151) and notes that it has reached a maximum clinical trial phase of I[5]. However, the database does not specify the indication for this trial, whether it was conducted in humans or animals, or if it was for an oncological or antiparasitic application. The absence of **mivorilaner** from prominent oncology conference proceedings and publications detailing novel cancer therapies further supports the conclusion that it is not currently a significant agent in human solid tumor research.

Given the lack of information on any clinical trials of **mivorilaner** for solid tumors in humans, it is not possible to provide the detailed application notes, protocols, and diagrams as requested. The core requirements of the prompt, including the summarization of quantitative data, detailed

experimental protocols, and visualization of signaling pathways, are contingent on the existence of such a clinical trial and the public availability of its data.

Researchers, scientists, and drug development professionals interested in novel therapies for solid tumors are encouraged to explore the numerous other agents currently under investigation in various stages of clinical development.

Should information become publicly available regarding a clinical trial of **mivorilaner** for solid tumors in humans, this topic could be revisited to generate the requested detailed documentation.

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